

(3-Chloropyrazin-2-yl)methanamine molecular weight and formula

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Compound of Interest

Compound Name: (3-Chloropyrazin-2-yl)methanamine

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An In-depth Technical Guide on (3-Chloropyrazin-2-yl)methanamine

This document provides a concise technical overview of the chemical properties of **(3-Chloropyrazin-2-yl)methanamine**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Chemical Data

(3-Chloropyrazin-2-yl)methanamine is a pyrazine derivative with a chlorosubstituent and a methanamine group. The hydrochloride salt form of this compound is also commonly referenced in chemical literature.

Quantitative Data Summary

For clarity and ease of comparison, the molecular formula and weight for both the free base and its hydrochloride salt are presented below.

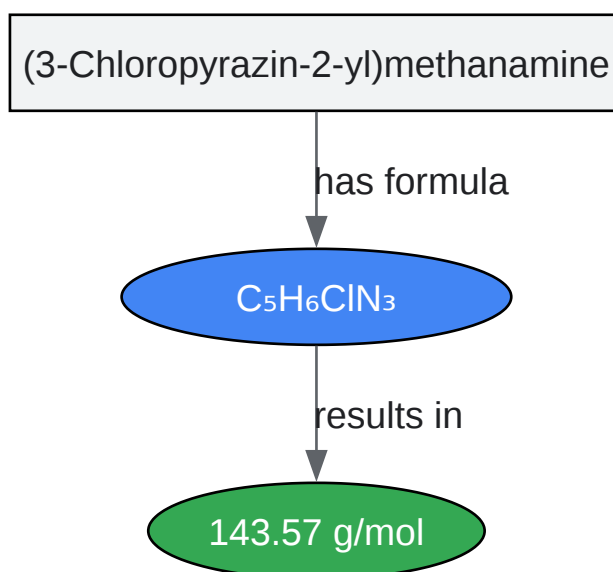
Compound Name	Molecular Formula	Molecular Weight (g/mol)
(3-Chloropyrazin-2-yl)methanamine	C ₅ H ₆ ClN ₃ [1]	143.57[1]
(3-Chloropyrazin-2-yl)methanamine hydrochloride	C ₅ H ₇ Cl ₂ N ₃ [2][3][4][5][6]	180.04[2][7][8]

Experimental Protocols

Detailed experimental methodologies for the characterization and analysis of **(3-Chloropyrazin-2-yl)methanamine** and its hydrochloride salt, including techniques such as Nuclear Magnetic Resonance (NMR), High-Performance Liquid Chromatography (HPLC), and Mass Spectrometry (MS), are often available from suppliers and in dedicated chemical analysis literature. These protocols are crucial for verifying the identity, purity, and stability of the compound in a research setting.

Visualizations

To illustrate the relationship between the chemical name, its formula, and molecular weight, the following diagram is provided.



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Logical relationship between compound, formula, and molecular weight.

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References

- 1. (3-Chloropyrazin-2-yl)methanamine | C₅H₆ClN₃ | CID 1514129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 939412-86-9 | (3-chloropyrazin-2-yl)methanamine hydrochloride - Synblock [synblock.com]
- 3. (3-Chloropyrazin-2-yl)methanamine hydrochloride | C₅H₇ClN₃ | CID 42614233 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (3-Chloropyrazin-2-yl)Methanamine Hydrochloride CAS 939412-86-9 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 5. (3-Chloropyrazin-2-yl)MethanaMine Hydrochloride/939412-86-9 Manufacturer, Factory, API, Intermediate - Hangzhou Longshine Bio-Tech Co.,LTD [longshinebiotech.com]
- 6. chemshuttle.com [chemshuttle.com]
- 7. 939412-86-9|(3-Chloropyrazin-2-yl)methanamine hydrochloride|BLD Pharm [bldpharm.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
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